

Application Notes and Protocols for ATTO 594 Antibody Labeling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 594
CAS No.: 1253909-75-9
Cat. No.: B15552726

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Introduction

ATTO 594 is a fluorescent label belonging to the rhodamine class of dyes, characterized by its strong absorption, high fluorescence quantum yield, and excellent photostability.^{[1][2][3][4]} These properties make it an ideal candidate for various life science applications, including DNA, RNA, and protein labeling.^[1] Its high water solubility and minimal triplet formation further enhance its suitability for single-molecule detection and high-resolution microscopy techniques such as PALM, dSTORM, and STED.^{[1][2][3]} When conjugated to a substrate like an antibody, **ATTO 594** carries a net electrical charge of -1.^{[1][2]} This document provides a detailed protocol for labeling antibodies with **ATTO 594** using N-hydroxysuccinimidyl (NHS) ester chemistry, which efficiently reacts with primary amines on the antibody to form stable amide bonds.^[2]

Quantitative Data

The spectral and photophysical properties of **ATTO 594** are summarized in the table below. These characteristics are crucial for designing fluorescence imaging experiments and analyzing results.

Property	Value	Reference
Maximum Excitation Wavelength (λ_{ex})	601 - 603 nm	[1][3]
Maximum Emission Wavelength (λ_{em})	626 - 627 nm	[1][3]
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[1]
Fluorescence Quantum Yield (Φ_f)	0.85	[1][3]
Fluorescence Lifetime (τ_{fl})	3.5 - 3.9 ns	[1][3]
Recommended Laser Line	594 nm	
Common Filter Set	Texas Red®	
Correction Factor (CF_{280})	0.50	[1]
Correction Factor (CF_{260})	0.22	[1]

Experimental Protocols

This section details the methodology for labeling antibodies with **ATTO 594** NHS ester.

I. Materials and Reagents

- Antibody to be labeled (in an amine-free buffer)
- **ATTO 594** NHS ester
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-9.0

- Purification Column: Sephadex G-25 or equivalent gel filtration column
- Elution Buffer: 1X Phosphate Buffered Saline (PBS), pH 7.2-7.4

II. Preparation of Reagents

- Antibody Solution:
 - The antibody solution must be free of amine-containing substances such as Tris, glycine, or ammonium salts. If the antibody is in such a buffer, it must be dialyzed against 10-20 mM PBS.
 - The recommended antibody concentration is >2 mg/mL to ensure high labeling efficiency. [\[2\]](#)[\[5\]](#)
 - Adjust the pH of the antibody solution to 8.3-9.0 by adding 0.1 M sodium bicarbonate buffer. [\[5\]](#)
- **ATTO 594** NHS Ester Stock Solution:
 - Immediately before use, dissolve the **ATTO 594** NHS ester in anhydrous, amine-free DMF or DMSO to a concentration of 2 mg/mL or 10 mM. [\[2\]](#)[\[5\]](#)
 - This solution should be prepared fresh as the NHS ester is susceptible to hydrolysis. [\[1\]](#)[\[5\]](#)

III. Antibody Labeling Procedure

- Dye-to-Protein Ratio:
 - The optimal molar ratio of dye to antibody can vary. A starting point of a 10:1 molar ratio of **ATTO 594** NHS ester to the antibody is recommended. [\[5\]](#) This can be optimized by testing ratios from 5:1 to 20:1. [\[5\]](#)
 - For a typical IgG antibody, this protocol is designed to achieve a degree of labeling (DOL) of 4-6, meaning 4-6 dye molecules per antibody. [\[6\]](#)
- Conjugation Reaction:

- Add the calculated volume of the **ATTO 594** NHS ester stock solution to the antibody solution.
- Mix thoroughly by gentle vortexing or pipetting.
- Incubate the reaction mixture for 30 to 60 minutes at room temperature, protected from light.[6] The incubation can be extended up to 12 hours at 4°C.[7]

IV. Purification of the Labeled Antibody

- Gel Filtration Chromatography:
 - The labeled antibody can be separated from unreacted dye using a gel filtration column such as Sephadex G-25.[5]
 - Equilibrate the column with 1X PBS, pH 7.2-7.4.
 - Apply the reaction mixture to the top of the column.[5]
 - Elute the labeled antibody with 1X PBS. The first colored band to elute is the labeled antibody, while the free dye will elute later.
- Dialysis:
 - For diluted samples, extensive dialysis can be used for purification.

V. Characterization of the Labeled Antibody

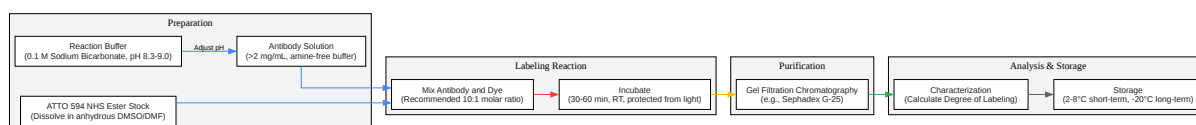
- Degree of Labeling (DOL) Calculation:
 - The DOL can be determined by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and at the maximum absorbance of **ATTO 594** (around 602 nm).[2]
 - The concentration of the antibody is calculated using the following formula: Antibody Concentration (M) = $[A_{280} - (A_{\text{max}} * CF_{280})] / \epsilon_{\text{protein}}$ where:
 - A_{280} is the absorbance at 280 nm.
 - A_{max} is the absorbance at the maximum wavelength of **ATTO 594**.

- CF_{280} is the correction factor for the dye at 280 nm (0.50 for **ATTO 594**).^[1]
- $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the antibody at 280 nm (e.g., 203,000 M⁻¹ cm⁻¹ for IgG).^[7]
- The concentration of the dye is calculated as: Dye Concentration (M) = $A_{\text{max}} / \epsilon_{\text{dye}}$ where ϵ_{dye} is the molar extinction coefficient of **ATTO 594** (120,000 M⁻¹ cm⁻¹).^[1]
- The DOL is the molar ratio of the dye to the antibody: DOL = Dye Concentration / Antibody Concentration

VI. Storage of the Labeled Antibody

- Store the labeled antibody at 2-8°C, protected from light, for short-term storage (up to two weeks).^[6]
- For long-term storage, add a cryoprotectant if necessary, aliquot, and store at -20°C.^{[6][7]} Avoid repeated freeze-thaw cycles.^{[2][5][7]}

Visualizations



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Caption: Workflow for **ATTO 594** antibody labeling.

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